

The Structural Elucidation of Derwentioside B: A Technical Guide

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Compound of Interest

Compound Name: *Derwentioside B*

Cat. No.: *B569431*

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This technical guide provides a comprehensive overview of the structural elucidation of **Derwentioside B**, an iridoid glycoside. Also known as 6-O-p-hydroxybenzoylaucubin, this natural product's chemical architecture has been pieced together through a combination of advanced spectroscopic techniques. This document details the quantitative data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESIMS), alongside the experimental protocols utilized for its isolation and characterization.

Spectroscopic Data

The structural determination of **Derwentioside B** relies heavily on the interpretation of its NMR and mass spectrometry data. The following tables summarize the key quantitative findings.

Table 1: NMR Spectroscopic Data for Derwentioside B (Methanol-d4)

The ^1H and ^{13}C NMR data were acquired in deuterated methanol (methanol-d4) and are pivotal in assigning the proton and carbon framework of the molecule.

Position	^{13}C NMR (δc)	^1H NMR (δH , mult., J in Hz)
Aucubin Moiety		
1	98.1	5.01 (d, 8.5)
3	141.2	6.28 (br d, 6.0)
4	104.9	5.20 (br d, 6.0)
5	40.1	2.85 (m)
6	82.1	5.51 (dd, 6.5, 2.0)
7	129.5	5.89 (br s)
8	146.9	
9	47.1	2.68 (dd, 8.5, 8.0)
10	61.5	4.25 (d, 14.5), 4.13 (d, 14.5)
p-Hydroxybenzoyl Moiety		
1'	122.1	
2', 6'	132.8	7.91 (d, 8.5)
3', 5'	116.3	6.84 (d, 8.5)
4'	163.7	
C=O	167.9	
Glucosyl Moiety		
1"	100.1	4.69 (d, 8.0)
2"	74.8	3.25 (dd, 9.0, 8.0)
3"	77.8	3.41 (t, 9.0)
4"	71.6	3.32 (t, 9.0)
5"	78.2	3.35 (m)
6"	62.8	3.88 (dd, 12.0, 2.0), 3.69 (dd, 12.0, 5.5)

Data sourced from Jensen et al., "Unusual iridoid glycosides in Veronica sects. Hebe and Labiatoides" (2008).

Table 2: High-Resolution Mass Spectrometry Data

HR-ESIMS provides the exact mass of the molecule, which is crucial for determining its elemental composition.

Ion	Calculated m/z	Found m/z	Formula
[M+NH ₄] ⁺	484.1819	484.1824	C ₂₂ H ₃₀ NO ₁₁

Data sourced from Jensen et al., "Unusual iridoid glycosides in Veronica sects. Hebe and Labiatoides" (2008).

Experimental Protocols

The following section details the methodologies employed for the isolation and structural characterization of **Derwentioside B**.

Isolation of Derwentioside B from Veronica

Derwentioside B was isolated from the aqueous extract of the leaves and stems of a Veronica species. The general chromatographic procedure is as follows:

- **Extraction:** The plant material is extracted with an aqueous solvent.
- **Chromatography:** The aqueous extract is dissolved in water and subjected to column chromatography. The separation process involves a gradient elution system to separate compounds based on their polarity.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed, typically by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), to identify those containing the target compound.
- **Purification:** Fractions containing **Derwentioside B** are further purified using subsequent chromatographic steps until a pure compound is obtained.

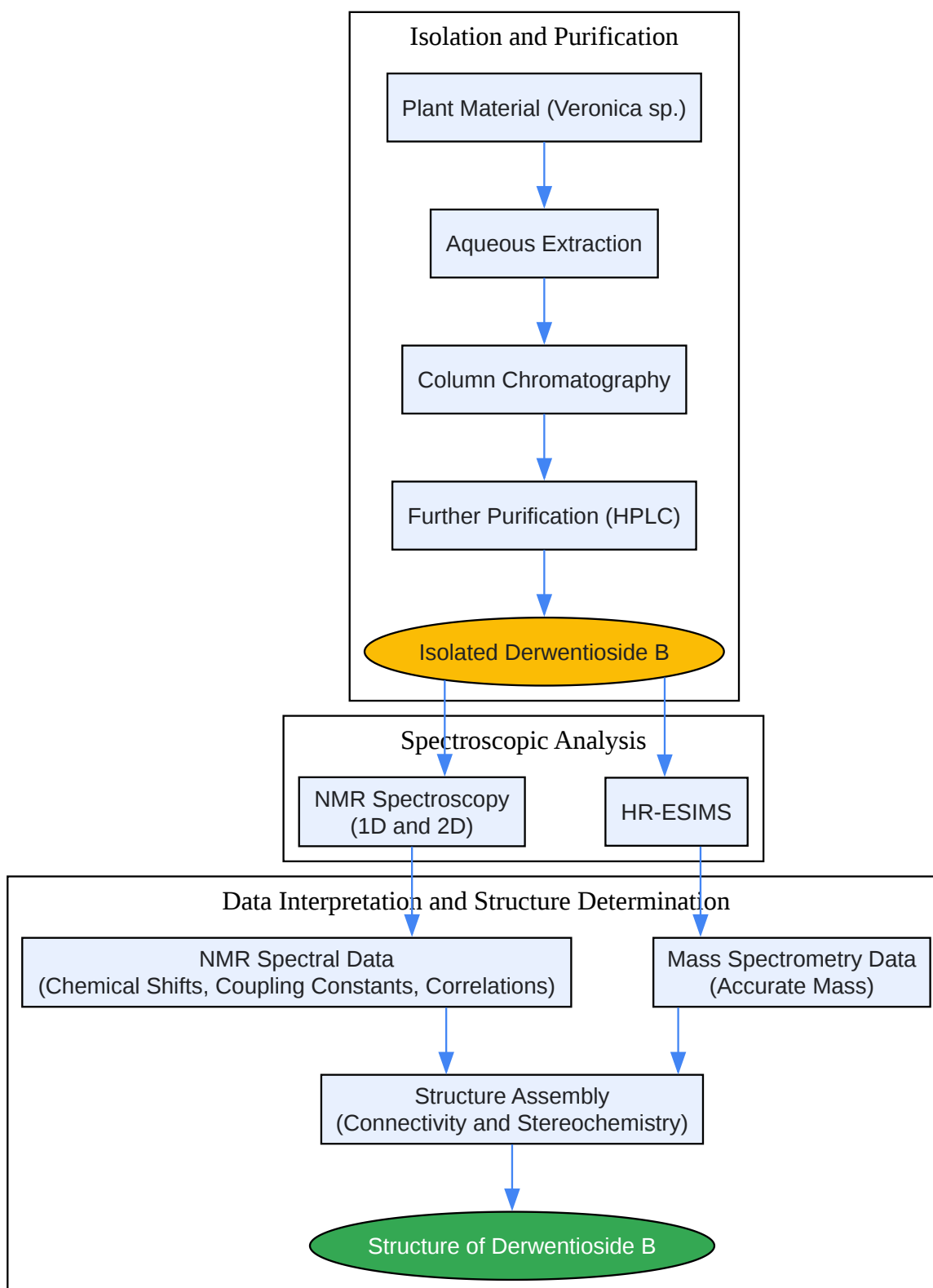
Spectroscopic Analysis

The structural elucidation of the purified **Derwentioside B** was performed using the following spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Instrumentation: A high-field NMR spectrometer was used to record ^1H and ^{13}C NMR spectra.
 - Sample Preparation: The purified compound was dissolved in deuterated methanol (methanol- d_4).
 - Data Acquisition: Standard 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments were conducted to establish the connectivity of protons and carbons within the molecule.
- High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESIMS):
 - Instrumentation: A mass spectrometer equipped with an electrospray ionization source was used.
 - Analysis Mode: The analysis was performed in positive ion mode to detect the ammoniated molecular ion $[\text{M}+\text{NH}_4]^+$.
 - Data Analysis: The accurate mass measurement allowed for the determination of the elemental formula of **Derwentioside B**.

Visualization of the Structure Elucidation Workflow

The logical flow of the structure elucidation process, from isolation to final structure determination, is illustrated in the following diagram.



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Caption: Workflow for the structure elucidation of **Derwentioside B**.

This diagram illustrates the sequential process beginning with the isolation of the compound from its natural source, followed by spectroscopic analysis, and culminating in the interpretation of the data to determine the final chemical structure. The combination of chromatographic techniques for purification and advanced spectroscopic methods for characterization is fundamental to the successful elucidation of natural product structures like **Derwentioside B**.

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